

A Technical Guide to the Purity and Quality Specifications of Direct Brown 115

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Brown 115

Cat. No.: B1172288

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Direct Brown 115 is a trisazo dye utilized primarily in the textile, paper, and leather industries for imparting a brown to reddish-brown hue.^{[1][2]} As a member of the direct dye class, it is designed to color cellulosic fibers such as cotton and linen.^{[2][3]} This technical guide provides an in-depth overview of the purity and quality specifications of **Direct Brown 115**, including detailed experimental protocols for its analysis and a workflow for its quality control.

Chemical and Physical Properties

Direct Brown 115 is identified by the CAS number 12239-29-1.^{[4][5]} It is classified as a trisazo dye, meaning its molecular structure contains three azo (-N=N-) groups, which are responsible for its color.^[4] The complex aromatic structure of **Direct Brown 115** allows it to adhere to fibers through non-covalent interactions like hydrogen bonding and van der Waals forces. While the precise molecular formula and weight are not consistently reported in publicly available literature, its composition as a trisazo dye suggests a complex and high molecular weight molecule.^[1]

Quality Specifications

The quality of **Direct Brown 115** is determined by a set of physical and chemical parameters. These specifications ensure batch-to-batch consistency and performance in its applications. The following tables summarize the key quality control parameters for **Direct Brown 115** based on available technical data sheets.

Physical and Chemical Specifications

Parameter	Specification
Appearance	Brown Powder
Tinting Strength	100-105% (relative to a standard)
Residue on 80 Mesh	≤ 5.0%
Water Solubility	≤ 1.0%
Volatiles at 105°C	≤ 1.0%
Total Heavy Metals	≤ 50 ppm

Data compiled from multiple sources.

Fastness Properties

The fastness of a dye refers to the resistance of the color to fading or running under various conditions. The following table outlines the typical fastness ratings for **Direct Brown 115** on a scale of 1 to 5, where 5 represents the highest fastness.

Property	Rating
Light Fastness	5
Soaping Fastness	4
Perspiration Fastness	4
Dry Friction Fastness	4-5
Wet Friction Fastness	3

Data compiled from multiple sources.

Potential Impurities

As a synthetic azo dye, **Direct Brown 115** may contain impurities originating from the manufacturing process. These can include:

- Unreacted Starting Materials: Residual aromatic amines and coupling agents.
- By-products: Isomeric dyes and other related compounds formed during the synthesis.
- Heavy Metals: Trace amounts of metals from catalysts or reaction vessels.
- Restricted Aromatic Amines: Some azo dyes have the potential to cleave under reductive conditions to form aromatic amines, some of which are classified as carcinogenic and are therefore restricted.

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the purity and quality of **Direct Brown 115**.

Determination of Tinting Strength by Spectrophotometry

Principle: The tinting strength of a dye sample is determined by comparing its color intensity in solution to that of a reference standard. This is typically done by measuring the absorbance at the wavelength of maximum absorption (λ_{max}).

Apparatus:

- UV-Visible Spectrophotometer
- Volumetric flasks (100 mL)
- Analytical balance
- Cuvettes (1 cm path length)

Procedure:

- Preparation of Standard Solution: Accurately weigh 100 mg of the **Direct Brown 115** reference standard and dissolve it in deionized water in a 100 mL volumetric flask. Ensure complete dissolution. This is the stock solution. Prepare a series of dilutions from the stock solution to determine the working concentration range that follows the Beer-Lambert law.

- Preparation of Sample Solution: Prepare a solution of the **Direct Brown 115** sample at the same concentration as the standard solution.
- Spectrophotometric Measurement:
 - Determine the λ_{max} of the standard solution by scanning across the visible spectrum (typically 400-700 nm).
 - Measure the absorbance of both the standard and sample solutions at the determined λ_{max} .
- Calculation:
 - Tinting Strength (%) = (Absorbance of Sample / Absorbance of Standard) x 100

Determination of Insoluble Matter

Principle: This method determines the amount of material in the dye that does not dissolve in water under specified conditions.

Apparatus:

- Beakers (500 mL)
- Hot plate with magnetic stirrer
- Filtering crucible (Gooch crucible with filter paper or sintered glass crucible)
- Vacuum filtration apparatus
- Drying oven (105°C)
- Desiccator
- Analytical balance

Procedure:

- Accurately weigh approximately 5 g of the dye sample into a 500 mL beaker.

- Add 200 mL of deionized water and heat to 60°C while stirring for 15 minutes.
- Allow the solution to cool to room temperature.
- Pre-dry and weigh the filtering crucible.
- Filter the dye solution through the weighed crucible under vacuum.
- Wash the residue in the crucible with successive portions of deionized water until the filtrate is colorless.
- Dry the crucible and residue in the oven at 105°C to a constant weight.
- Cool in a desiccator and weigh.
- Calculation:
 - Insoluble Matter (%) = [(Weight of crucible + residue) - Weight of crucible] / Weight of sample x 100

Determination of Volatile Matter

Principle: This test measures the loss in weight of the dye upon heating at a specified temperature, representing the moisture content and other volatile components.

Apparatus:

- Weighing bottle
- Drying oven (105°C)
- Desiccator
- Analytical balance

Procedure:

- Accurately weigh approximately 2 g of the dye sample into a pre-weighed weighing bottle.

- Place the weighing bottle with the sample (with the lid removed) in a drying oven at 105°C for 2 hours.
- After 2 hours, place the lid on the weighing bottle, transfer it to a desiccator to cool to room temperature.
- Weigh the bottle and its contents.
- Calculation:
 - Volatile Matter (%) = (Initial weight of sample - Final weight of sample) / Initial weight of sample x 100

Determination of Total Heavy Metals

Principle: The total heavy metal content is determined by atomic absorption spectroscopy (AAS) or inductively coupled plasma-mass spectrometry (ICP-MS) after acid digestion of the dye.

Apparatus:

- Atomic Absorption Spectrometer or ICP-MS
- Microwave digester (or hot plate)
- Digestion vessels
- Volumetric flasks
- Analytical balance

Reagents:

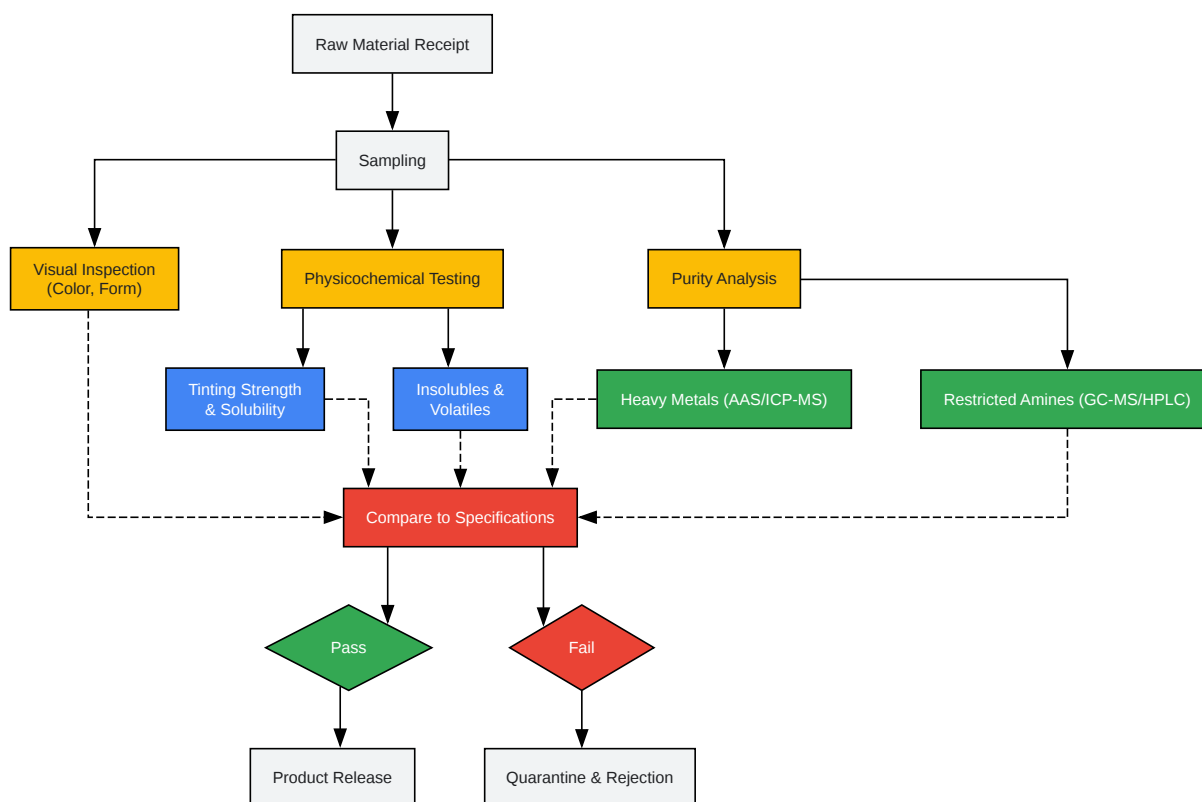
- Nitric acid (trace metal grade)
- Hydrogen peroxide (30%, trace metal grade)
- Standard solutions of heavy metals (e.g., Pb, Cd, Cr, Cu, Zn, Ni)

Procedure:

- **Digestion:** Accurately weigh about 0.5 g of the dye sample into a digestion vessel. Add 10 mL of nitric acid and 2 mL of hydrogen peroxide. Digest the sample using a microwave digestion system according to a suitable temperature program or by gentle heating on a hot plate until a clear solution is obtained.
- **Sample Preparation:** Cool the digested solution and quantitatively transfer it to a 50 mL volumetric flask. Dilute to the mark with deionized water.
- **Analysis:** Analyze the sample solution for the concentration of various heavy metals using AAS or ICP-MS. A calibration curve should be prepared using standard solutions of the metals of interest.
- **Calculation:** The concentration of each metal is determined from the calibration curve. The total heavy metal content is the sum of the concentrations of all measured metals, expressed in ppm (mg/kg) of the original dye sample.

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control of **Direct Brown 115**, from receiving the raw material to the final product release.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **Direct Brown 115**.

This guide provides a comprehensive overview of the quality and purity specifications for **Direct Brown 115**. Adherence to these specifications and rigorous testing is crucial for ensuring the consistent performance and safety of this widely used dye. The provided experimental protocols offer a foundation for establishing robust quality control procedures in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. China DIRECT BROWN AGL 100%,DIRECT BROWN 115 Manufacturers, Suppliers & Factory - Products - DIMACOLOR INDUSTRY GROUP CO.,LTD [dimacolorgroup.com]
- 3. Direct brown 115 TDS|Direct brown 115 from Chinese supplier and producer - DIRECT BROWN DYES - Enoch dye [enochdye.com]
- 4. cncolorchem.com [cncolorchem.com]
- 5. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [A Technical Guide to the Purity and Quality Specifications of Direct Brown 115]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172288#purity-and-quality-specifications-of-direct-brown-115]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com